

5-Chlorohexanoic Acid: A Versatile Building Block in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 5-Chlorohexanoic acid

Cat. No.: B8773844

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Introduction

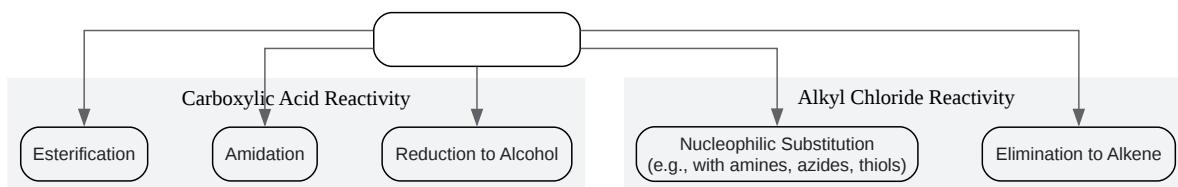
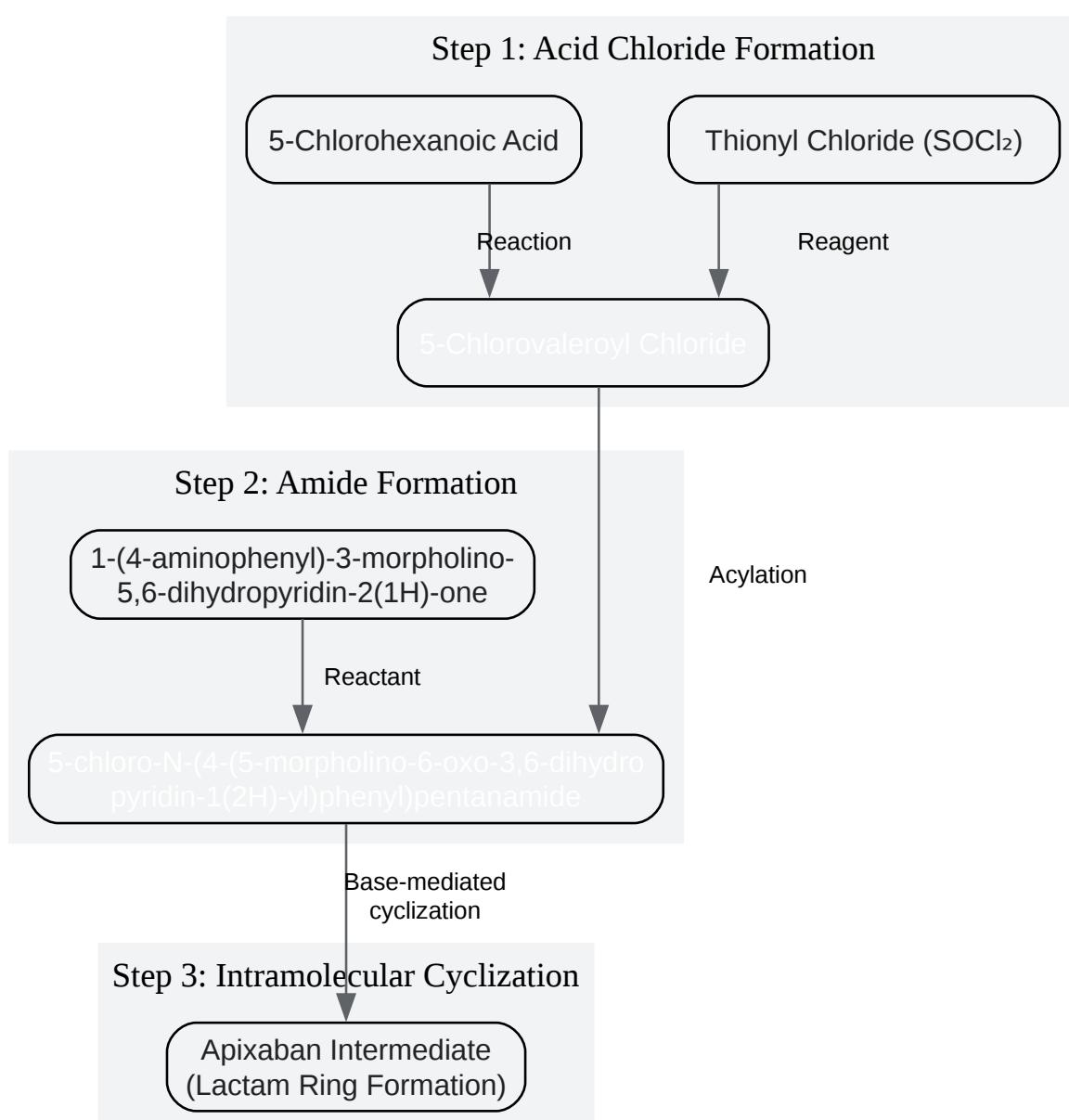
5-Chlorohexanoic acid, a halogenated carboxylic acid, serves as a valuable and versatile building block in the synthesis of various pharmaceutical compounds. Its bifunctional nature, possessing both a carboxylic acid and a secondary alkyl chloride, allows for a range of chemical transformations, making it an attractive starting material for the construction of complex molecular architectures found in active pharmaceutical ingredients (APIs). This document provides detailed application notes and experimental protocols for the use of **5-chlorohexanoic acid** in pharmaceutical research and development.

Application in the Synthesis of Apixaban

A prominent application of **5-chlorohexanoic acid** is in the synthesis of Apixaban, a potent, orally bioavailable, and selective inhibitor of blood coagulation factor Xa. **5-Chlorohexanoic acid** is a key precursor to the intermediate 5-chlorovaleryl chloride, which is crucial for the formation of the lactam ring in a key fragment of the Apixaban molecule.

Synthetic Pathway Overview

The overall synthetic strategy involves the conversion of **5-chlorohexanoic acid** to its more reactive acid chloride derivative, 5-chlorovaleryl chloride. This intermediate then undergoes an acylation reaction with an aniline derivative, followed by an intramolecular cyclization to form the desired piperidin-2-one ring system, a core component of Apixaban.

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